

An In-Depth Technical Guide to 2,2-Dimethyl-3-octanone

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Compound of Interest

Compound Name: 2,2-Dimethyl-3-octanone

CAS No.: 5340-64-7

Cat. No.: B1266652

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This guide provides a comprehensive technical overview of **2,2-Dimethyl-3-octanone**, a ketone of interest to researchers, scientists, and professionals in drug development and organic synthesis. This document delves into its fundamental chemical and physical properties, offers a detailed synthetic protocol, and discusses its potential applications, all while adhering to the highest standards of scientific integrity.

Introduction and Chemical Identity

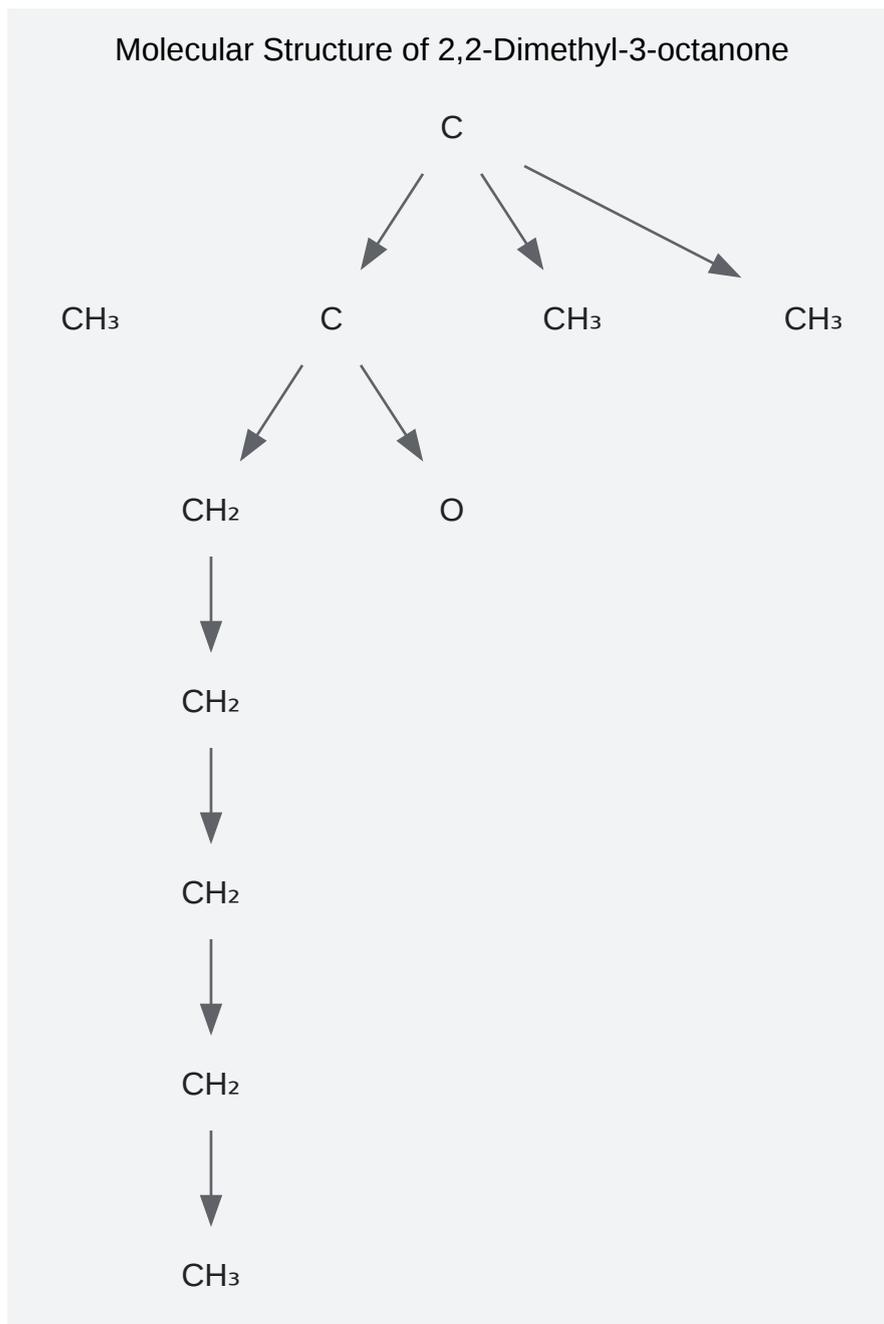
2,2-Dimethyl-3-octanone, also known as tert-butyl pentyl ketone, is an aliphatic ketone with the chemical formula C₁₀H₂₀O.^{[1][2]} Its structure features a carbonyl group at the third position of an eight-carbon chain, with two methyl groups attached to the second carbon. This substitution pattern, particularly the presence of a sterically hindering tert-butyl group adjacent to the carbonyl, imparts unique reactivity and physicochemical properties to the molecule, making it a subject of interest in synthetic chemistry.

The fundamental identifiers for **2,2-Dimethyl-3-octanone** are:

- IUPAC Name: 2,2-dimethyloctan-3-one^[2]
- CAS Number: 5340-64-7^{[1][2]}
- Molecular Formula: C₁₀H₂₀O^{[1][2]}

- Molecular Weight: 156.27 g/mol [1]

Below is a diagram illustrating the molecular structure of **2,2-Dimethyl-3-octanone**.



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Caption: 2D structure of **2,2-Dimethyl-3-octanone**.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2,2-Dimethyl-3-octanone** is essential for its application in research and development. The following table summarizes its key properties.

Property	Value	Source
Molecular Formula	C10H20O	[1], [2]
Molecular Weight	156.27 g/mol	[1]
Normal Boiling Point	478.84 K	[1]
Normal Melting Point	254.81 K	[1]
LogP (Octanol/Water Partition Coefficient)	3.182	[1]
Water Solubility (log ₁₀ WS in mol/l)	-3.05	[1]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	43.30 kJ/mol	[1]
Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$)	15.84 kJ/mol	[1]

Synthesis and Experimental Protocol

The synthesis of sterically hindered ketones such as **2,2-Dimethyl-3-octanone** often requires specific strategies to overcome the steric hindrance of the tert-butyl group. A common and effective method involves the acylation of an organometallic reagent. The following protocol describes a representative synthesis of a tert-butyl ketone, which can be adapted for **2,2-Dimethyl-3-octanone**.

Synthesis of a tert-Butyl Ketone via Acylation of an Organocuprate Reagent

This protocol is based on the well-established reaction of an acid chloride with a lithium dialkylcuprate.

Core Directive: The causality behind choosing an organocuprate reagent lies in its "softer" nucleophilic character compared to Grignard or organolithium reagents. This selectivity minimizes the common side reaction of tertiary alcohol formation that occurs when more reactive organometallics add twice to the acid chloride.



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Caption: Experimental workflow for the synthesis of **2,2-Dimethyl-3-octanone**.

Step-by-Step Methodology:

- Preparation of Lithium Phenylthio(tert-butyl)cuprate:
 - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a nitrogen inlet, and a septum, add a solution of tert-butyllithium in pentane under a nitrogen atmosphere.
 - Cool the solution to -78 °C using a dry ice/acetone bath.
 - Slowly add a solution of copper(I) iodide in anhydrous tetrahydrofuran (THF) to the stirred tert-butyllithium solution.
 - To this mixture, add a solution of thiophenol in anhydrous THF. Allow the mixture to warm to 0 °C and stir for 30 minutes to form the lithium phenylthio(tert-butyl)cuprate reagent.
- Acylation Reaction:
 - Cool the freshly prepared cuprate solution back down to -78 °C.
 - Slowly add a solution of hexanoyl chloride in anhydrous THF to the stirred cuprate solution via a syringe pump. The reaction is exothermic and the addition rate should be controlled

to maintain the low temperature.

- After the addition is complete, stir the reaction mixture at $-78\text{ }^{\circ}\text{C}$ for an additional 2 hours.
- Work-up and Purification:
 - Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
 - Allow the mixture to warm to room temperature and transfer it to a separatory funnel.
 - Extract the aqueous layer with diethyl ether (3 x 50 mL).
 - Combine the organic layers and wash with saturated aqueous sodium bicarbonate solution (2 x 50 mL) and then with brine (1 x 50 mL).
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by vacuum distillation to obtain **2,2-Dimethyl-3-octanone** as a colorless liquid.

Applications in Research and Development

While specific applications of **2,2-Dimethyl-3-octanone** in drug development are not extensively documented in publicly available literature, its structural features suggest its utility in several areas of organic synthesis and medicinal chemistry.

- Intermediate in Organic Synthesis: Ketones are versatile intermediates in organic synthesis. The sterically hindered nature of **2,2-Dimethyl-3-octanone** can be exploited to achieve high selectivity in certain reactions. For instance, its enolate, formed under specific conditions, can participate in stereoselective aldol additions. The tert-butyl group can act as a directing group or a bulky protecting group in multi-step syntheses.
- Scaffold for Novel Compounds: The molecular framework of **2,2-Dimethyl-3-octanone** can serve as a starting point for the synthesis of more complex molecules with potential biological activity. Derivatization of the ketone functionality can lead to a variety of compounds, including alcohols, amines, and heterocyclic systems.

- Reaction Solvent in Pharmaceutical Manufacturing: Based on the properties of similar ketones, **2,2-Dimethyl-3-octanone** could potentially be used as a reaction solvent in pharmaceutical manufacturing.[3] Its moderate boiling point makes it suitable for reactions at elevated temperatures without the need for high-pressure equipment.[3]

Safety and Handling

Although a specific Safety Data Sheet (SDS) for **2,2-Dimethyl-3-octanone** is not readily available, the safety precautions for similar ketones, such as 2-octanone, provide a reliable guide for its handling.

- Hazards: Assumed to be a flammable liquid and vapor.[4][5][6][7] May be harmful if it comes into contact with skin.[4][6][7]
- Precautionary Measures:
 - Keep away from heat, sparks, open flames, and hot surfaces.[4][5][6][7]
 - Keep the container tightly closed.[4][5][6]
 - Use in a well-ventilated area.
 - Wear protective gloves, clothing, eye, and face protection.[5][6]
 - Ground/bond container and receiving equipment to prevent static discharge.[4][5][6]

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